Technical Guide: Solubility Profiling & Handling of 2-Benzyloxy-5-bromopyrazine in DMSO

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Compound of Interest

Compound Name:	*2-Benzyloxy-5-bromopyrazine*
CAS No.:	*1208084-90-5*
Cat. No.:	*B2747101*

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Executive Summary

2-Benzyloxy-5-bromopyrazine (CAS: 1208084-90-5) is a critical heterocyclic building block, primarily employed in palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig) for drug discovery scaffolds.[1] While specific saturation indices are rarely published for intermediate-grade reagents, structural analysis confirms that Dimethyl Sulfoxide (DMSO) is the optimal solvent for high-concentration stock solutions (>50 mM) due to its polar aprotic nature and high dielectric constant.[1]

This guide provides a standardized workflow for solubilizing **2-benzyloxy-5-bromopyrazine**, addressing the physicochemical mechanics of solvation, precise experimental protocols for saturation determination, and stability considerations for long-term storage.[1]

Physicochemical Profile & Solvation Mechanics

Understanding the molecular interaction between solute and solvent is prerequisite to reproducible stock preparation.[1] **2-Benzyloxy-5-bromopyrazine** possesses a lipophilic benzyl ether tail and a polar, electron-deficient pyrazine core.[1]

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Structural Properties

Property	Data	Relevance to Solubility
CAS Number	1208084-90-5	Unique identifier for the pyrazine core (distinct from pyridine analogs).[1]
Molecular Weight	~265.11 g/mol	Moderate MW facilitates rapid dissolution kinetics.[1]
LogP (Predicted)	~2.5 – 3.0	Indicates moderate lipophilicity; requires organic solvent (water insoluble).[1]
H-Bond Donors	0	Aprotic structure prevents self-aggregation via H-bonding.[1]
H-Bond Acceptors	3 (N, O atoms)	Excellent targets for dipole-dipole interaction with DMSO. [1]

Mechanism of Dissolution in DMSO

DMSO (

) acts as a powerful hydrogen-bond acceptor and dipole-dipole interactor.[1]

- Cavitation: DMSO molecules rearrange to create a cavity for the solute.[1]
- Dipole-Dipole Interaction: The sulfur-oxygen dipole of DMSO interacts with the electron-deficient pyrazine ring (polarized by the electronegative bromine and oxygen).[1]
- Dispersion Forces: The benzyl ring interacts with the methyl groups of DMSO via London dispersion forces, stabilizing the hydrophobic portion of the molecule.[1]

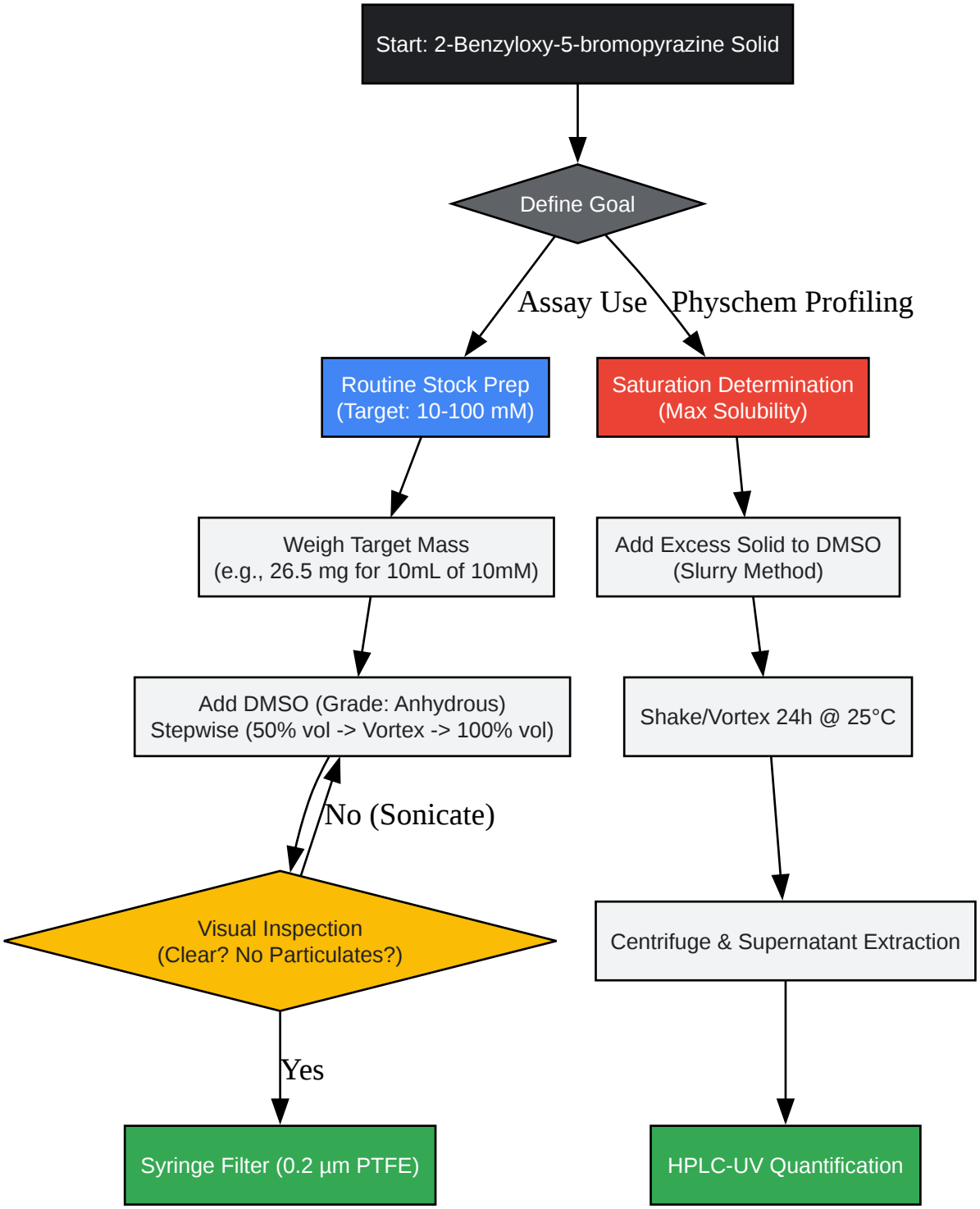
Experimental Protocol: Solubility Determination

Do not rely on generic "soluble" labels. For quantitative assays (e.g., IC50, SPR), you must determine the Kinetic Solubility Limit.[1]

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Workflow Visualization

The following diagram outlines the decision logic for preparing stock solutions versus determining saturation limits.



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Figure 1: Decision matrix for handling **2-benzyloxy-5-bromopyrazine**, distinguishing between routine preparation and rigorous saturation testing.

Standard Operating Procedure (SOP) for 100 mM Stock

Objective: Prepare 1 mL of 100 mM stock solution. Safety: Wear nitrile gloves and safety glasses. DMSO penetrates skin rapidly, carrying solutes with it.[1]

- Calculation:
  - Target Concentration: 100 mM (0.1 M)
  - Volume: 1 mL
  - MW: 265.11 g/mol [1]
  - Required Mass:

    [1]
- Weighing: Weigh ~26.5 mg of compound into a 1.5 mL amber glass vial (avoid plastic if long-term storage is intended, though polypropylene is acceptable for short-term).
- Solvent Addition (Two-Step Method):
  - Add 500 µL of anhydrous DMSO.[1]
  - Vortex for 30 seconds. This high-concentration slurry promotes rapid wetting.[1]
  - Add remaining 500 µL DMSO.[1]
- Dissolution: Vortex or sonicate (35-40 kHz) for 2-5 minutes until the solution is optically clear.
  - Note: If the solution remains cloudy, the solubility limit may be lower than 100 mM, or the DMSO has absorbed water (see Section 4).[1]
- Validation: Inspect against a dark background. No crystals should be visible.[1]

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Stability & Handling Considerations

The Hygroscopicity Factor

DMSO is highly hygroscopic.[1] It can absorb up to 10% water by weight from the atmosphere within 24 hours if left open.[1]

- Impact: The presence of water increases the polarity of the solvent mixture, drastically reducing the solubility of lipophilic compounds like **2-benzyloxy-5-bromopyrazine**, leading to "crashing out" (precipitation).[1]
- Mitigation: Use anhydrous DMSO (packed under argon/nitrogen) and store stock solutions in vials with PTFE-lined septa.[1]

Chemical Stability

The benzyloxy ether linkage is generally stable in neutral DMSO.[1] However, avoid:

- Strong Acids: Can cleave the benzyl ether.[1]
- High Temperatures (>60°C): May accelerate nucleophilic attack by DMSO on the bromo-position (though slow without a catalyst).[1]

Freeze-Thaw Cycles

DMSO freezes at 19°C.[1]

- Protocol: Store stocks at -20°C. The solution will freeze.
- Thawing: Thaw completely at room temperature (25°C) and vortex vigorously before use. Concentration gradients form during freezing; pipetting from a partially thawed vial will result in inaccurate dosing.[1]

Applications & Concentration Ranges

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Application	Typical Conc.	Solvent System	Notes
HTS / Bioassays	10 mM Stock	100% DMSO	Dilute into aqueous buffer <1% DMSO final.
Suzuki Coupling	0.1 – 0.5 M	DMSO/H2O or DMF	High solubility facilitates reaction kinetics.[1]
NMR Spectroscopy	~10-20 mg/mL	DMSO-d6	Excellent resolution of aromatic protons.[1]

References

- PubChem.2-(Benzyloxy)-5-bromopyrazine Compound Summary. National Center for Biotechnology Information.[1] Accessed 2026.[1] Link[1]
- BLD Pharm.Product Data: 2-(Benzyloxy)-5-bromopyrazine (CAS 1208084-90-5).[1] Vendor Specification Sheet.[1] Link
- Gaylord Chemical.Dimethyl Sulfoxide (DMSO) Solubility Data. Technical Bulletin 102.[1] (General reference for DMSO solubility mechanics). Link
- Fisher Scientific.Safety Data Sheet: 2-Benzyloxy-5-bromopyridine (Analogous Handling).Link[1]

(Note: While specific solubility data for this exact intermediate is proprietary to many synthesis labs, the protocols above are industry standard for establishing such data internally.)

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Sources

- 1. 2-(Benzyloxy)-5-bromopyrimidine | C11H9BrN2O | CID 42553055 - PubChem [pubchem.ncbi.nlm.nih.gov]
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